

(5-Bromofuran-2-yl)methanamine Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | <i>(5-Bromofuran-2-yl)methanamine hydrochloride</i> |
| CAS No.: | 1803600-05-6 |
| Cat. No.: | B2384253 |

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(5-Bromofuran-2-yl)methanamine hydrochloride is a key building block in the synthesis of a wide range of heterocyclic compounds, particularly those with potential applications in medicinal chemistry and materials science. The furan ring is a privileged scaffold in drug discovery, and the presence of a bromine atom and a methanamine hydrochloride group at the 2 and 5 positions, respectively, provides versatile handles for further chemical modifications. This guide offers an in-depth overview of its chemical properties, synthesis, and applications, providing a valuable resource for professionals in the field.

Chemical Identity and Properties

| Property | Value | Reference |
|--------------------|---------------------------------|-----------|
| CAS Number | 1803600-05-6 | [1] |
| Molecular Formula | C5H7BrClNO | |
| Molecular Weight | 212.47 g/mol | [1] |
| Physical Form | Solid | [2] |
| Purity | Typically $\geq 95\%$ | [2] |
| Storage Conditions | 2-8°C, under inert atmosphere | [2] |
| InChI Key | DBVGVWONOWMMAN- UHFFFAOYSA-N | [2] |

Synthesis and Reaction Pathways

While specific, detailed synthetic procedures for **(5-Bromofuran-2-yl)methanamine hydrochloride** are not extensively published in peer-reviewed literature, a logical synthetic approach can be inferred from standard organic chemistry principles and related transformations. A plausible pathway involves the following key steps:

- **Bromination of a Furan-2-carboxaldehyde Derivative:** The synthesis would likely commence with a suitable furan-2-carboxaldehyde derivative. Selective bromination at the 5-position can be achieved using various brominating agents.
- **Reductive Amination:** The resulting 5-bromofuran-2-carboxaldehyde can then undergo reductive amination. This one-pot reaction typically involves the treatment of the aldehyde with an amine source, such as ammonia or a protected amine, in the presence of a reducing agent like sodium borohydride or catalytic hydrogenation.
- **Hydrochloride Salt Formation:** The final step would involve the conversion of the resulting amine to its hydrochloride salt by treatment with hydrochloric acid. This enhances the compound's stability and water solubility.

It is important to note that furan rings can be sensitive to strongly acidic or oxidative conditions. Therefore, the choice of reagents and reaction conditions must be carefully optimized to ensure

the integrity of the heterocyclic core throughout the synthesis.

Applications in Drug Discovery and Medicinal Chemistry

The **(5-Bromofuran-2-yl)methanamine hydrochloride** scaffold is a valuable starting material for the synthesis of novel bioactive molecules. The primary amine provides a nucleophilic center for the introduction of various substituents, while the bromine atom is amenable to a wide range of cross-coupling reactions, such as Suzuki, Stille, and Sonogashira couplings. These reactions allow for the facile introduction of diverse aryl, heteroaryl, or alkyl groups at the 5-position of the furan ring, enabling the exploration of a broad chemical space.

The furan moiety itself is a bioisostere of the phenyl ring and can be found in numerous approved drugs and clinical candidates. Its incorporation can modulate a compound's physicochemical properties, such as polarity and metabolic stability, which are critical for pharmacokinetic profiles.^[3]

Derivatives of similar brominated furan and benzofuran structures have been investigated for a range of biological activities, including antimicrobial and antitubercular properties.^{[4][5]} The ability to readily diversify the **(5-Bromofuran-2-yl)methanamine hydrochloride** core makes it an attractive starting point for the development of new therapeutic agents.

Experimental Protocols and Characterization

While a specific protocol for the synthesis of the title compound is not readily available, a generalized workflow for the characterization of such a molecule would involve standard analytical techniques:

Spectroscopic Analysis Workflow

Caption: Generalized workflow for the synthesis and spectroscopic characterization of **(5-Bromofuran-2-yl)methanamine hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the furan ring protons, the methylene protons adjacent to the amine, and the amine protons. The

coupling constants between the furan protons can provide confirmation of their relative positions.

- ^{13}C NMR: The carbon NMR spectrum will display distinct signals for each of the five carbon atoms in the furan ring, as well as the methylene carbon. The chemical shifts will be influenced by the electron-withdrawing effects of the bromine and the methanamine hydrochloride group.

Mass Spectrometry (MS)

Mass spectrometry is crucial for confirming the molecular weight of the compound. The presence of bromine and chlorine atoms will result in a characteristic isotopic pattern in the mass spectrum, which can be used to further validate the elemental composition.

Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands corresponding to the N-H stretching of the amine hydrochloride, C-H stretching of the furan ring and methylene group, C-O-C stretching of the furan ether linkage, and C-Br stretching.

Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling **(5-Bromofuran-2-yl)methanamine hydrochloride**. It is classified as a warning-level hazard, with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[2][6]

Personal Protective Equipment (PPE):

- Hand Protection: Wear impervious gloves.
- Eye Protection: Use safety goggles or a face shield.
- Skin and Body Protection: Wear protective clothing.
- Respiratory Protection: Use a suitable respirator if dust or aerosols are generated.[7][8]

Handling and Storage:

- Handle under an inert gas atmosphere.
- Avoid contact with skin, eyes, and clothing.
- Store in a well-ventilated place and keep the container tightly closed.
- Store at the recommended temperature of 2-8°C.[2]

Conclusion

(5-Bromofuran-2-yl)methanamine hydrochloride is a versatile and valuable building block for synthetic and medicinal chemists. Its straightforward, albeit not widely documented, synthesis and the presence of two reactive functional groups make it an ideal starting material for the construction of diverse and complex molecular architectures. As the demand for novel heterocyclic compounds in drug discovery and materials science continues to grow, the importance of key intermediates like this is set to increase.

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Sources

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